

# In-Depth Technical Guide to the Physical Properties of Tert-butyl 2-hydroxyacetate

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## Compound of Interest

Compound Name: *Tert-butyl 2-hydroxyacetate*

Cat. No.: *B1279748*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **tert-butyl 2-hydroxyacetate** (also known as tert-butyl glycolate). The information is curated for professionals in research and development, offering precise data, detailed experimental methodologies, and a logical visualization of the compound's characteristics.

## Core Physical and Chemical Properties

**Tert-butyl 2-hydroxyacetate** is a versatile organic compound utilized as a solvent and a reagent in various synthetic processes, including in the pharmaceutical and coatings industries. [1] Its utility is largely dictated by its distinct physical properties. A summary of these key properties is presented below.

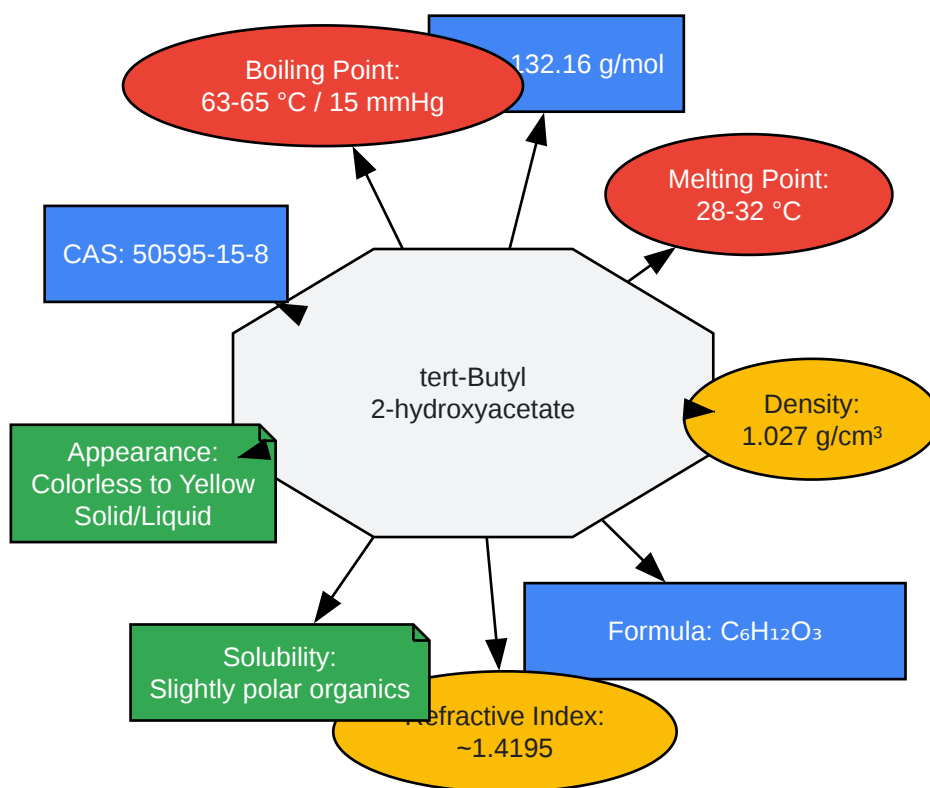
## Data Presentation: Summary of Physical Properties

The following table summarizes the key quantitative physical and chemical data for **tert-butyl 2-hydroxyacetate**.

Property	Value	Source(s)
CAS Number	50595-15-8	[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	132.16 g/mol	[1][2][3]
Appearance	Colorless and clear to yellow/orange liquid or low melting solid.	[1][4]
Melting Point	28 - 32 °C	[1][3][5]
Boiling Point	63 - 65 °C at 15 mmHg56 °C at 12 mmHg152.1 °C at 760 mmHg (Predicted)	[1][5][6][7]
Density	1.027 g/cm <sup>3</sup>	[3]
Refractive Index	n <sub>20/D</sub> 1.41951.4180 to 1.4220	[1][7]
Solubility	Sparingly soluble in Chloroform, Slightly soluble in Methanol.	[7]

## Visualization of Compound Properties

The following diagram illustrates the relationship between the central compound, **tert-butyl 2-hydroxyacetate**, and its fundamental physical and chemical identifiers.



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Figure 1. Key physical and chemical identifiers of **tert-butyl 2-hydroxyacetate**.

## Experimental Protocols

The physical properties listed above are determined through standardized experimental procedures. Below are detailed methodologies representative of those used to obtain such data.

### Melting Point Determination (Capillary Method)

This protocol is based on the principles outlined in standard methods like ASTM E324.<sup>[2][8]</sup> The melting point is reported as a range from the initial to the final melting point.

- Apparatus:
  - Melting point apparatus with a heating block and temperature controller/viewer (e.g., Mel-Temp apparatus).
  - Thermometer calibrated to a traceable standard.

- Thin-walled capillary tubes, sealed at one end.
- Procedure:
  - Sample Preparation: The **tert-butyl 2-hydroxyacetate** sample must be thoroughly dried and in a fine powdered form to ensure uniform heat transfer.[9] If crystalline, the sample is crushed into a fine powder.
  - Capillary Packing: The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the solid to a height of 2-4 mm.
  - Determination:
    - The packed capillary is placed into the heating block of the apparatus.
    - A rapid heating rate is used initially to determine an approximate melting temperature.
    - The apparatus is allowed to cool. A second sample is then heated at a much slower rate (e.g., 1-2 °C per minute) as the temperature approaches the approximate melting point.
    - The initial melting point is the temperature at which the first drop of liquid becomes visible.
    - The final melting point is the temperature at which the last solid particle melts completely.
  - Purity Indication: A narrow melting range (0.5-1.0 °C) is indicative of a high-purity substance.[10]

## Boiling Point Determination

As **tert-butyl 2-hydroxyacetate**'s boiling point is provided at reduced pressure, a vacuum distillation setup is implied. The general principles are guided by standards such as OECD Guideline 103.[7][11]

- Apparatus:
  - A distillation flask with a side arm.

- A condenser.
- A receiving flask.
- A thermometer placed so the bulb is just below the side arm opening.
- A vacuum pump and a manometer to measure pressure.
- Heating mantle.
- Procedure:
  - The liquid sample is placed in the distillation flask along with boiling chips.
  - The apparatus is assembled and sealed, then evacuated to the desired pressure (e.g., 15 mmHg).
  - The sample is heated gently.
  - The temperature is recorded when the liquid is boiling steadily and a constant temperature is observed on the thermometer as the vapor condenses and collects in the receiving flask. This stable temperature is the boiling point at that specific pressure.[\[12\]](#)

## Density Determination (Oscillating U-tube Method)

This protocol is based on the highly accurate ASTM D4052 standard.[\[1\]](#)[\[3\]](#)[\[5\]](#) It is suitable for liquids like molten **tert-butyl 2-hydroxyacetate**.

- Apparatus:
  - Digital density meter with an oscillating U-tube.
  - Thermostatically controlled bath or Peltier element to maintain a precise temperature (e.g., 20 °C).
  - Syringe or automated injection system.
- Procedure:

- Calibration: The instrument is calibrated using two reference standards of known density, typically dry air and deionized water.
- Sample Injection: A small volume (approx. 1-2 mL) of the liquid sample is injected into the temperature-stabilized U-tube, ensuring no air bubbles are present.[4][5]
- Measurement: The instrument measures the oscillation period of the U-tube filled with the sample. This period is directly related to the mass, and therefore the density, of the liquid in the constant volume of the tube.
- Readout: The instrument's software calculates and displays the density of the sample in  $\text{g/cm}^3$  (or  $\text{g/mL}$ ). [5]

## Refractive Index Measurement

This procedure describes the use of a standard laboratory instrument, the Abbe refractometer.

- Apparatus:
  - Abbe refractometer with a light source and a temperature-controlled prism assembly.
  - Pipette.
  - Appropriate cleaning solvents (e.g., acetone, ethanol).
- Procedure:
  - The prisms of the refractometer are cleaned and dried.
  - A few drops of the liquid sample are placed on the surface of the lower prism using a pipette, and the prisms are closed.[13]
  - The light source is positioned, and the user looks through the eyepiece, adjusting the control knob until the field of view is divided into a light and a dark region.
  - The dispersion correction wheel is adjusted to eliminate any color fringe and create a sharp dividing line.

- The control knob is further adjusted to center the sharp line on the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale, typically to four decimal places. The temperature (e.g., 20°C) must be recorded as the refractive index is temperature-dependent.<sup>[13]</sup>

## Solubility Determination (Qualitative)

A general procedure for assessing qualitative solubility in various solvents is described below.

- Apparatus:
  - Small test tubes.
  - Graduated pipette or dropper.
  - Vortex mixer or shaker.
- Procedure:
  - A measured amount of the solute (e.g., 25 mg of **tert-butyl 2-hydroxyacetate**) is placed in a test tube.<sup>[14]</sup>
  - A small, measured portion of the solvent (e.g., 0.25 mL) is added to the test tube.
  - The mixture is agitated vigorously for 1-2 minutes.
  - The mixture is observed to see if the solute has completely dissolved.
  - If the solute has not dissolved, another portion of the solvent is added, and the process is repeated up to a total volume (e.g., 0.75 mL).<sup>[14]</sup>
  - The compound's solubility is categorized based on how much solvent is required for dissolution (e.g., soluble, slightly soluble, sparingly soluble, or insoluble).

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